

An In-depth Technical Guide to the Hazards of 4-Cyanophenylhydrazine Hydrochloride

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Compound of Interest

Compound Name: 4-Cyanophenylhydrazine
Hydrochloride

Cat. No.: B143474

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This document provides a comprehensive overview of the hazards associated with **4-Cyanophenylhydrazine Hydrochloride** (CAS No: 2863-98-1), a compound frequently used in organic synthesis, particularly in the pharmaceutical, agrochemical, and dyestuff industries.^[1] Understanding its toxicological profile, physical and chemical properties, and proper handling procedures is critical for ensuring laboratory safety and mitigating potential risks.

Hazard Identification and Classification

4-Cyanophenylhydrazine Hydrochloride is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^{[2][3]} The primary hazards are related to its acute toxicity upon ingestion, dermal contact, or inhalation, as well as its potential to cause significant skin and eye irritation.^{[4][5][6][7]}

The signal word for this chemical is "Warning".^{[2][4]} Metabolism of the compound may release cyanide, which can lead to symptoms such as headache, dizziness, weakness, collapse, unconsciousness, and potentially death.^[2]

Table 1: GHS Hazard Classification for **4-Cyanophenylhydrazine Hydrochloride**

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[4] [6] [7]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[4] [6] [7]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[4] [6] [7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[4] [6] [7]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	[4] [6] [7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[4] [6] [7]

Toxicological Profile

The toxicological properties of **4-Cyanophenylhydrazine Hydrochloride** have not been fully investigated.[\[2\]](#) However, available data from safety data sheets indicate several key health hazards.

Table 2: Summary of Acute Toxicity Data

Exposure Route	GHS Category	Description	Source
Oral	Category 4	Harmful if swallowed.	[3] [5]
Dermal	Category 4	Harmful in contact with skin.	[3] [5]
Inhalation	Category 4	Harmful if inhaled (dusts and mists).	[2] [3] [5]

Table 3: Other Toxicological Endpoints

Endpoint	Finding	Source
Skin Sensitization	No information available.	[2]
Respiratory Sensitization	No data available.	[8]
Germ Cell Mutagenicity	No information available. Some hydrazine derivatives have been found to be mutagenic.[9][10]	[2]
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA. However, some hydrazine derivatives are known animal carcinogens.[2][10][11][12][13]	[2][7]
Reproductive Toxicity	No information available.	[2]
Developmental Effects	No information available.	[2]
Teratogenicity	No information available.	[2]
Specific Target Organ Toxicity (Repeated Exposure)	None known.	[2]
Aspiration Hazard	No information available.	[2]

Physical and Chemical Properties

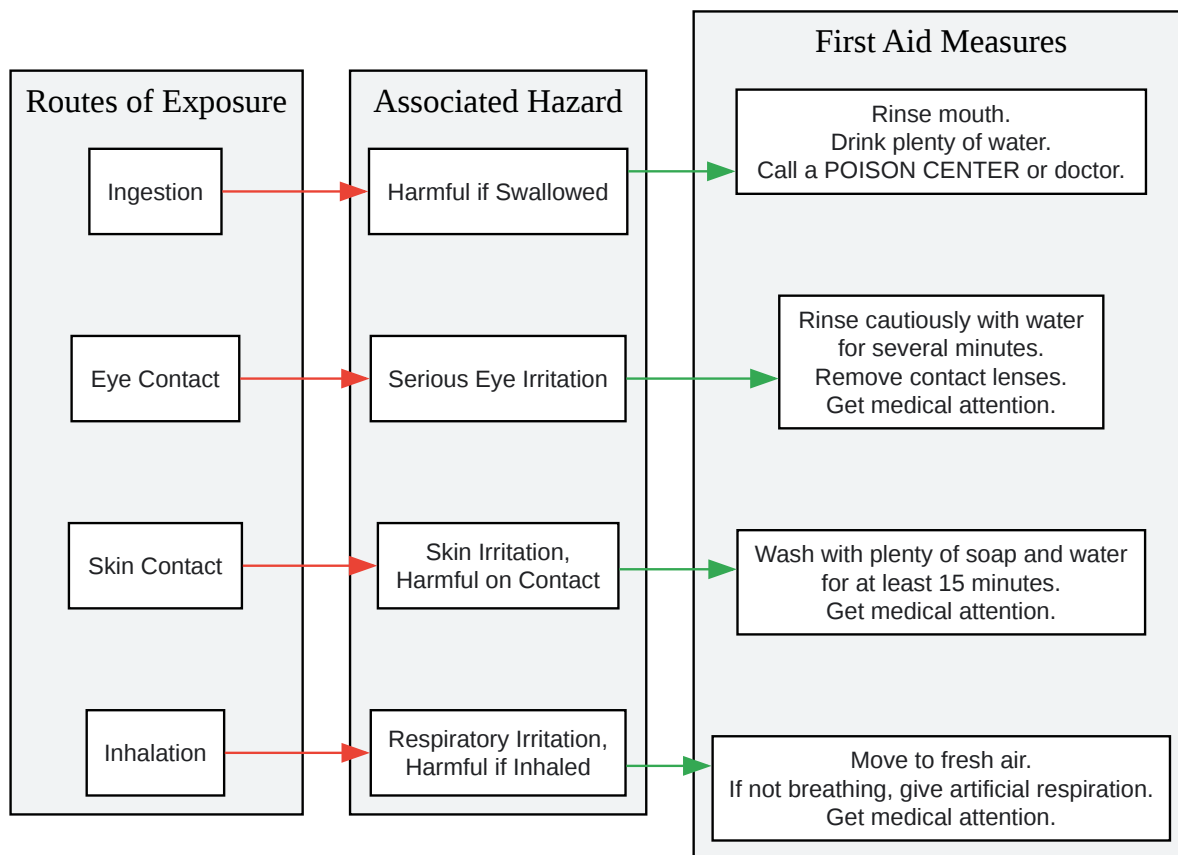
4-Cyanophenylhydrazine Hydrochloride is typically a light orange or pale orange to brown powder solid with no odor.[1][2][14] It is soluble in water and methanol.[2][15]

Table 4: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	$C_7H_7N_3 \cdot HCl$	[2]
Molecular Weight	169.61 g/mol	[4][16]
Appearance	Light orange / Pale orange to brown powder solid	[1][2][14]
Odor	Odorless	[2][14]
Melting Point	241-244 °C (dec.) or 249 °C	[15][16][17]
Boiling Point	No information available	[2][14]
Flash Point	> 110 °C / > 230 °F	[2][14]
Solubility	Soluble in water and methanol	[2][15]
pH	No information available	[2][14]
Vapor Pressure	No information available	[2][14]
Autoignition Temperature	No data available	[14]

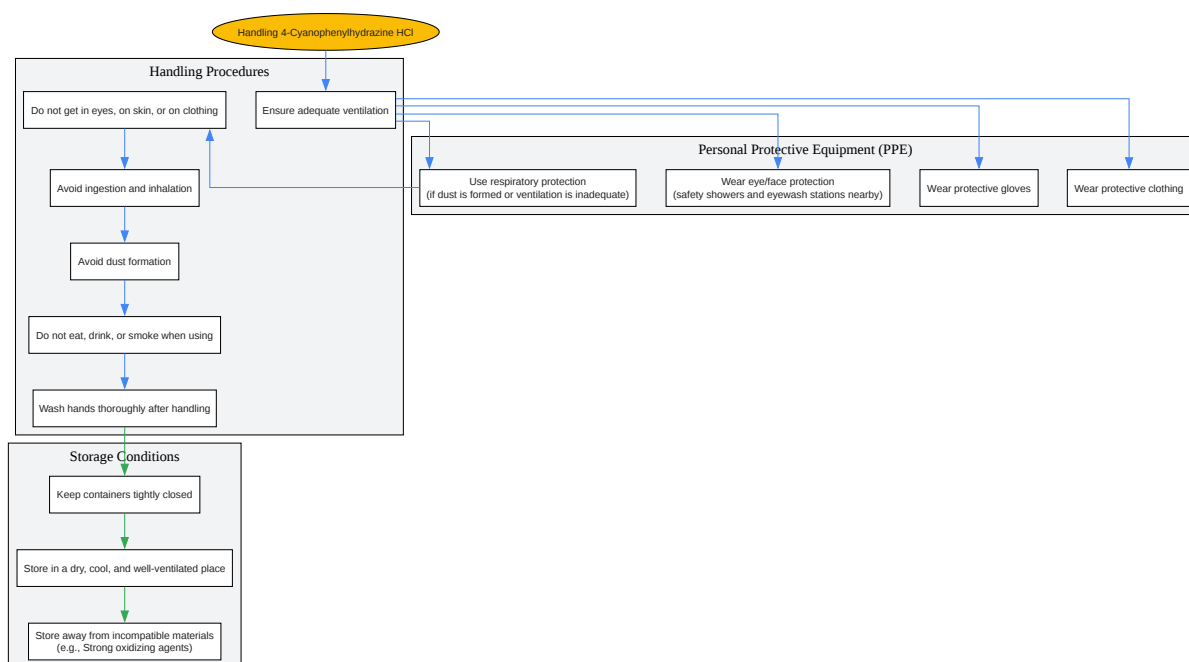
Safe Handling, Storage, and First Aid

Proper handling and storage procedures are essential to minimize exposure and ensure safety. This includes using appropriate personal protective equipment (PPE), ensuring adequate ventilation, and following established first aid protocols in case of exposure.



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Caption: Hazard Identification and First Aid Workflow.



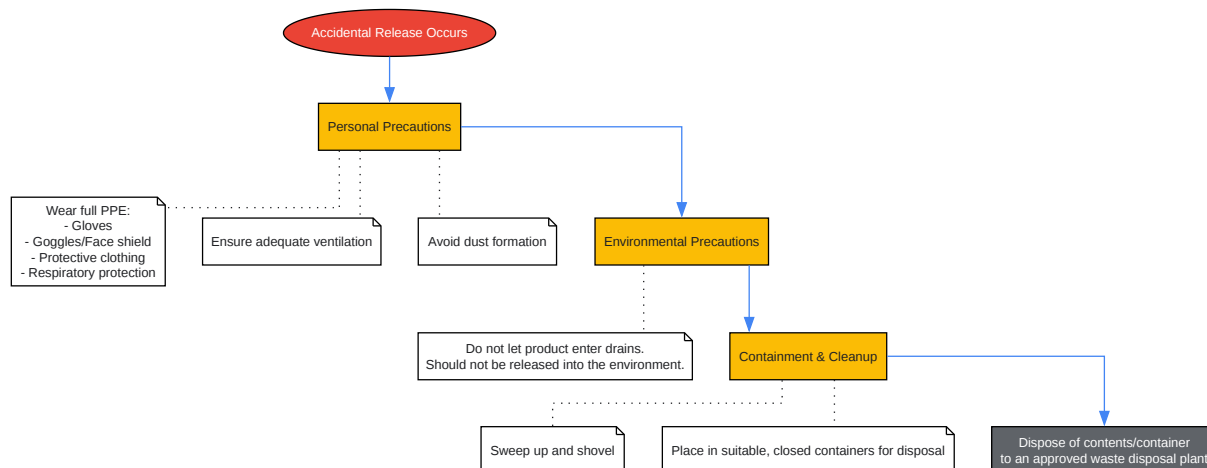
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Caption: Safe Handling and Storage Workflow.

Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to prevent environmental contamination and personnel exposure.

- **Personal Precautions:** Ensure adequate ventilation and wear the required personal protective equipment (PPE), including respiratory protection, gloves, and eye protection.[2][8] Avoid dust formation.[2][8]
- **Environmental Precautions:** Prevent the substance from entering drains or the environment.[2][8]
- **Containment and Cleanup:** Sweep or shovel the spilled material into suitable, closed containers for disposal.[2][8] Do not create dust.



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Caption: Accidental Release Measures Workflow.

Stability and Reactivity

- **Reactivity:** The substance is not known to be reactive under normal conditions.[14]
- **Chemical Stability:** It is stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[8][14]
- **Conditions to Avoid:** Incompatible products, excess heat, and the formation of dust should be avoided.[8][14]
- **Incompatible Materials:** It is incompatible with strong oxidizing agents.[2][8][14]
- **Hazardous Decomposition Products:** Under fire conditions, it may decompose to produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[2][8]

Experimental Protocols

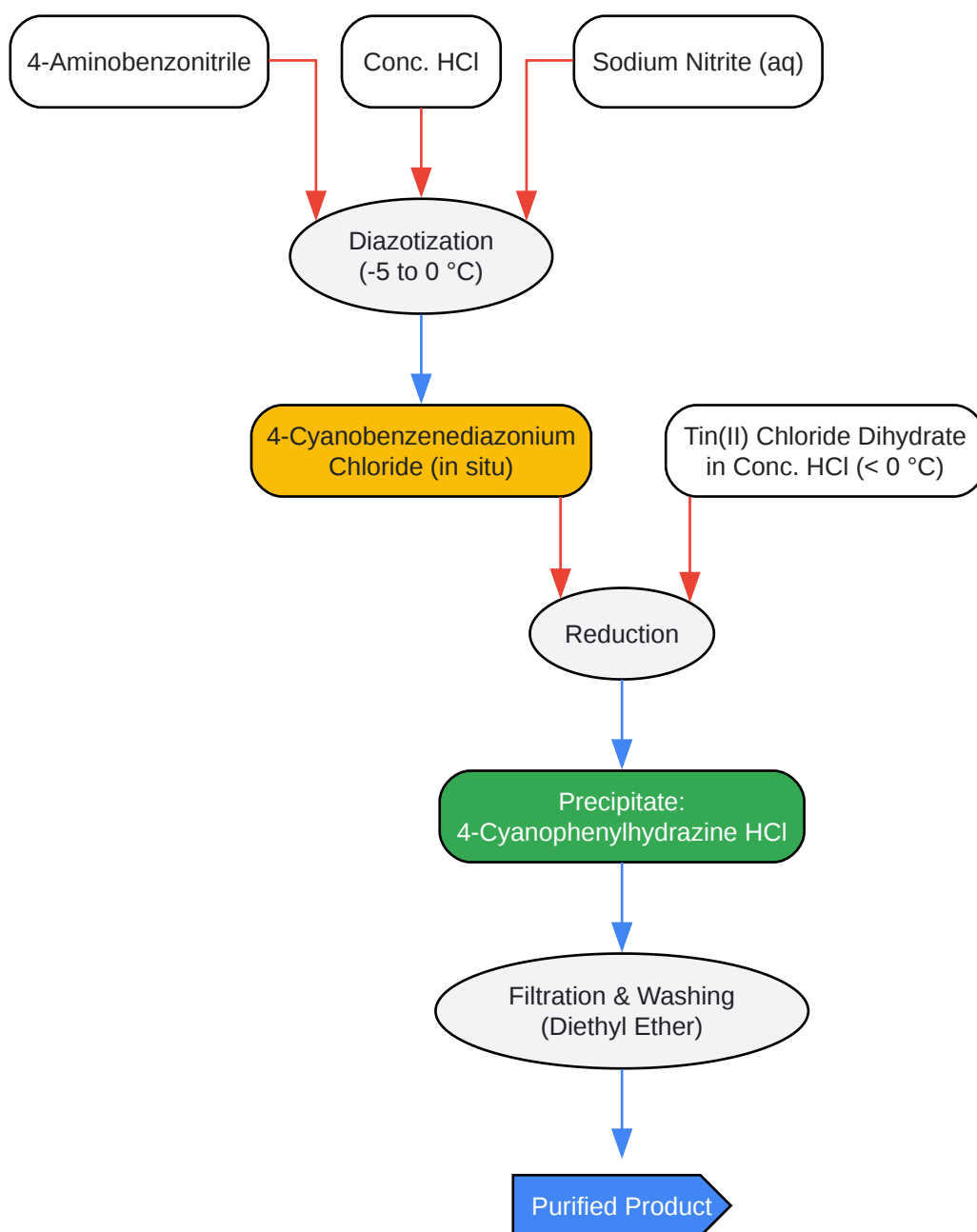
Detailed experimental protocols for the specific toxicological studies cited in safety data sheets are not publicly available in the search results. The hazard classifications are typically based on data submitted to regulatory bodies like ECHA or derived from QSAR modeling.[7] However, a general synthesis protocol is available.

Synthesis of **4-Cyanophenylhydrazine Hydrochloride** from 4-Aminobenzonitrile

A common method for synthesizing **4-Cyanophenylhydrazine Hydrochloride** involves a diazotization reaction of 4-aminobenzonitrile followed by reduction.[15]

- **Diazotization:** A suspension of 4-aminobenzonitrile in concentrated hydrochloric acid is cooled to between -5 and 0 °C.[15] An aqueous solution of sodium nitrite is then added dropwise while maintaining the low temperature.[15]
- **Reduction:** A pre-cooled solution of tin(II) chloride dihydrate in concentrated hydrochloric acid is added to the diazotized solution, keeping the temperature below 0 °C.[15]

- Isolation: The reaction is stirred, and the resulting white precipitate is collected by filtration.
[15]
- Purification: The collected solid is washed with diethyl ether and can be recrystallized from aqueous ethanol to yield the final product.[15]



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Caption: Synthesis of **4-Cyanophenylhydrazine Hydrochloride**.

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